

PNU 37883 hydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: PNU 37883 hydrochloride

Cat. No.: B1683701

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PNU 37883 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **PNU 37883 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **PNU 37883 hydrochloride** and what is its primary mechanism of action?

A1: **PNU 37883 hydrochloride** is a selective antagonist of the vascular form of the ATP-sensitive potassium (KATP) channel. It specifically blocks the inwardly rectifying potassium channel subunit Kir6.1, which is a key component of the KATP channel in vascular smooth muscle cells. This inhibition leads to a reduction in potassium efflux, causing membrane depolarization and subsequent effects on vascular tone.

Q2: In which solvents is **PNU 37883 hydrochloride** soluble?

A2: **PNU 37883 hydrochloride** exhibits good solubility in organic solvents. It is soluble in DMSO at concentrations up to 25 mM and in ethanol up to 100 mM. For in vitro studies, stock solutions are often prepared in these solvents and then diluted into aqueous experimental media.

Q3: How should I prepare a stock solution of **PNU 37883 hydrochloride**?

A3: It is recommended to prepare stock solutions in high-purity DMSO or ethanol. For example, to prepare a 10 mM stock solution, you would dissolve the appropriate mass of **PNU 37883 hydrochloride** in the calculated volume of solvent. One supplier suggests that for in vitro use, a 10 mM stock solution can be made by dissolving the compound in a 1:1 mixture of DMSO and distilled water. Always use the batch-specific molecular weight provided on the product's certificate of analysis for accurate calculations.

Q4: Can I dissolve **PNU 37883 hydrochloride** directly in aqueous buffers?

A4: While some publications mention the use of PNU 37

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